

# An In-depth Technical Guide to Basic Green 5 (Methylene Green)

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## Compound of Interest

Compound Name: Basic Green 5

Cat. No.: B1210438

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This guide provides a comprehensive overview of the chemical and physical properties, synthesis, and key applications of **Basic Green 5**. Known interchangeably as Methylene Green or C.I. 52020, this compound is a nitro-derivative of the well-known thiazine dye, Methylene Blue. It is predominantly used as a potent green nuclear stain in histology and cell biology. While often supplied as a zinc chloride double salt to enhance stability, its core chemical identity is rooted in its cationic dye structure.

## Chemical Identity and Structure

**Basic Green 5** is a heterocyclic aromatic compound belonging to the thiazine class of dyes.<sup>[1]</sup> Its chemical structure is derived from Methylene Blue through the introduction of a nitro group ( $\text{NO}_2$ ) onto the phenothiazine core. This modification alters its spectral properties, shifting the color from blue to green.

The cationic part of the dye is systematically named [7-(dimethylamino)-4-nitrophenothiazin-3-ylidene]-dimethylazanium.<sup>[2][3]</sup> Commercial preparations are frequently stabilized as a zinc chloride double salt.<sup>[4]</sup>

- Chemical Structure of the Cationic Dye:
  - IUPAC Name: [7-(dimethylamino)-4-nitrophenothiazin-3-ylidene]-dimethylazanium chloride<sup>[2]</sup>

- Canonical SMILES: CN(C)C1=CC2=C(C=C1)N=C3C=CC(=O)C(=C3S2)-[O-].[Cl-]<sup>[2]</sup>
- InChI Key: YYGBVRCTHASBKD-UHFFFAOYSA-M<sup>[2]</sup>

## Physicochemical and Quantitative Data

The following table summarizes the key quantitative properties of **Basic Green 5**. It is important to distinguish between the simple chloride salt and the more common zinc chloride double salt complex, as their molecular weights differ significantly.

Property	Value	Reference(s)
Identifiers		
C.I. Name	Basic Green 5	[5][6]
C.I. Number	52020	[5][6]
Synonyms	Methylene Green, Methylene Green zinc chloride double salt	[4]
CAS Number (Chloride Salt)	2679-01-8	[4]
CAS Number (ZnCl <sub>2</sub> Salt)	224967-52-6	[7]
Molecular Properties		
Molecular Formula (Cation)	C <sub>16</sub> H <sub>17</sub> N <sub>4</sub> O <sub>2</sub> S <sup>+</sup>	[2]
Molecular Formula (Chloride Salt)	C <sub>16</sub> H <sub>17</sub> ClN <sub>4</sub> O <sub>2</sub> S	[3][4]
Molecular Formula (Typical ZnCl <sub>2</sub> Salt)	C <sub>16</sub> H <sub>17</sub> N <sub>4</sub> O <sub>2</sub> S·½ZnCl <sub>4</sub>	[4]
Molecular Weight (Chloride Salt)	364.85 g/mol	[3][4]
Molecular Weight (ZnCl <sub>2</sub> Salt, C <sub>16</sub> H <sub>17</sub> N <sub>4</sub> O <sub>2</sub> S·½ZnCl <sub>4</sub> )	433.00 g/mol	[4]
Spectroscopic Data		
Absorption Maxima (λ <sub>max</sub> ) in Water	630-635 nm; Other reported values include 657/618 nm and 660/607 nm	[4][6][7]
Molar Extinction Coefficient (ε)	Data not available. For the parent compound Methylene Blue, ε at ~665 nm is approx. 84,300 M <sup>-1</sup> cm <sup>-1</sup> . <sup>[8]</sup> This serves as a useful estimate.	
Physical Properties		

Appearance	Very dark green to dark brown/black powder	[4]
Solubility in Water	Soluble (Reported as 1.46% to 3.0% w/v)	[5][6]
Solubility in Ethanol	Slightly Soluble (Reported as 1.46% to 3.0% w/v)	[5][6]

## Experimental Protocols

### Synthesis of Basic Green 5

The synthesis of **Basic Green 5** is achieved through the nitration of its precursor, Methylene Blue (C.I. 52015). While detailed, step-by-step laboratory protocols are not widely published, the established chemical pathway involves the following key steps.[4]

- Nitrosation of Methylene Blue: Methylene Blue is treated with sodium nitrite ( $\text{NaNO}_2$ ) in an acidic medium, typically using hydrochloric acid ( $\text{HCl}$ ).
- Oxidative Nitration: The resulting intermediate is then treated with nitric acid ( $\text{HNO}_3$ ). This step introduces the nitro group at position 4 of the phenothiazine ring system.
- Precipitation: The final product, Methylene Green, is commonly precipitated and stabilized by the addition of zinc chloride ( $\text{ZnCl}_2$ ), forming the zinc chloride double salt.[4]

Note for Researchers: Commercial lots of Methylene Green can contain residual Methylene Blue and other demethylated homologues as impurities. For applications requiring high purity, analysis by thin-layer chromatography (TLC) and purification via flash chromatography may be necessary.



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**Caption:** Synthesis pathway of **Basic Green 5** from Methylene Blue.

## Protocol for Nuclear Staining of Histological Sections

**Basic Green 5** (as Methylene Green) is an effective nuclear counterstain, particularly for immunohistochemistry (IHC) where a non-red counterstain is desired. It specifically stains chromatin green. The following is a general, representative protocol adapted from standard histological procedures.<sup>[2]</sup>

### Reagents:

- 0.1M Sodium Acetate Buffer (pH 4.2):
  - Sodium Acetate, Trihydrate: 1.36 g
  - Distilled Water: 100 ml
  - Adjust pH to 4.2 with glacial acetic acid.
- Methylene Green Staining Solution (0.5%):
  - Methylene Green powder: 0.5 g
  - 0.1M Sodium Acetate Buffer, pH 4.2: 100 ml
  - Mix until fully dissolved. Filter before use.
- 95% Ethanol
- 100% Ethanol
- Xylene (or a xylene substitute)
- Resinous Mounting Medium

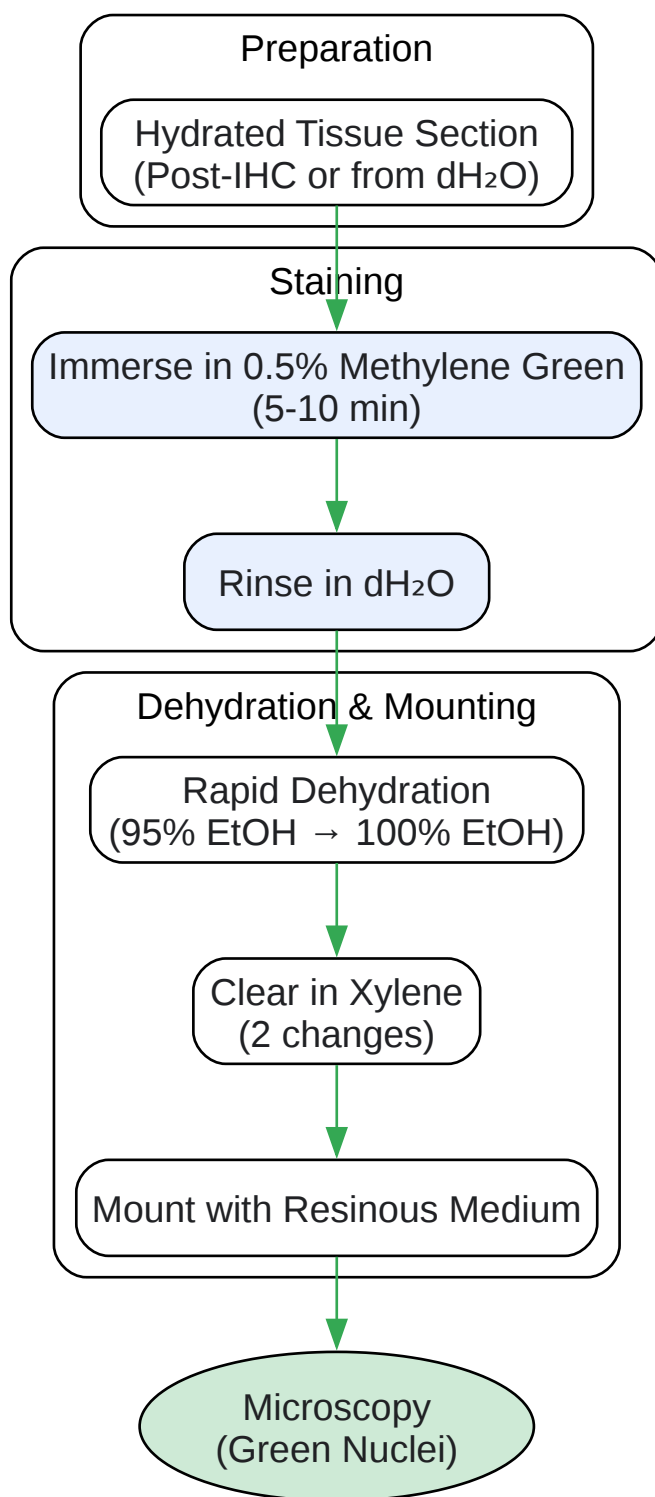
### Procedure:

- Rehydration: Bring paraffin-embedded tissue sections through xylene and graded alcohols to distilled water. For slides already processed for IHC, start from the post-detection wash step, ending in distilled water.

- Staining: Immerse slides in the 0.5% Methylene Green solution for 5-10 minutes at room temperature. Note: Incubation at 60°C may intensify the stain but requires optimization.
- Rinsing: Briefly rinse the slides in distilled water. The sections may appear blue at this stage.
- Dehydration and Differentiation: Dehydrate the sections quickly with the following sequence:
  - Dip slides ~10 times in 95% ethanol. The color should shift from blue to green.
  - Dip slides ~10 times in a fresh change of 100% ethanol.
  - Dip slides ~10 times in a second fresh change of 100% ethanol. Note: Alcohols will gradually remove the stain, so this step must be performed rapidly.
- Clearing: Immerse slides in two changes of xylene (or substitute) for 2-3 minutes each.
- Mounting: Coverslip the slides using a resinous mounting medium.

#### Expected Results:

- Nuclei: Green
- Cytoplasm/Other Tissues: Will retain the color of the primary IHC stain (e.g., brown from DAB, red from AP-Red) or remain unstained.



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**Caption:** Experimental workflow for nuclear staining with **Basic Green 5**.

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